

L-691,816 solubility issues and solutions

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Compound of Interest

Compound Name: L 691816

Cat. No.: B10752652

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L-691,816 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and handling of L-691,816, a potent and selective 5-lipoxygenase (5-LO) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is L-691,816?

L-691,816 is a potent, selective, and orally active inhibitor of 5-lipoxygenase (5-LO).^[1] Its systematic name is 5-[3-[1-(4-chlorobenzyl)-4-methyl-6-[(5-phenylpyridin-2-yl)methoxy]-4,5-dihydro-1H-thiopyrano[2,3,4-c,d]indol-2-yl]-2,2-dimethylpropyl]-1H-tetrazole.^[1] It belongs to the thiopyrano[2,3,4-c,d]indole class of 5-LO inhibitors.^{[1][2]} L-691,816 is intended for research use only.

Q2: What is the mechanism of action of L-691,816?

L-691,816 inhibits the 5-lipoxygenase enzyme, which is a key enzyme in the biosynthesis of leukotrienes.^{[1][3][4]} Leukotrienes are potent lipid mediators of inflammation and are involved in various inflammatory diseases.^{[3][4]} The mechanism of inhibition appears to involve the formation of a reversible dead-end complex with the enzyme and does not involve the reduction of the non-heme iron of 5-LO.^[1]

Q3: In what solvent is L-691,816 soluble?

Published research indicates that for in vitro assays, L-691,816 is soluble in dimethyl sulfoxide (DMSO).[5][6] One supplier suggests a solubility of 10 mM in DMSO.[5][6]

Q4: What are the storage conditions for L-691,816?

It is recommended to store L-691,816 at -20°C for long-term storage.

Troubleshooting Guide

Issue: Precipitate Formation in Aqueous Buffers

Problem: You have dissolved L-691,816 in DMSO to make a stock solution and observe precipitation when diluting it into your aqueous assay buffer.

Cause: L-691,816 is a poorly water-soluble compound. Diluting a concentrated DMSO stock into an aqueous buffer can cause the compound to crash out of solution.

Solutions:

- **Decrease the final concentration of L-691,816:** The final concentration of the compound in your assay may be above its aqueous solubility limit. Try performing a serial dilution to determine the maximum tolerated concentration in your specific buffer.
- **Increase the percentage of DMSO in the final solution:** While high concentrations of DMSO can affect cell viability and enzyme activity, a small percentage (typically <1%) is often tolerated. Determine the maximum percentage of DMSO your experimental system can tolerate and ensure your final dilution does not exceed this.
- **Use a surfactant:** Non-ionic surfactants like Tween® 80 or Pluronic® F-68 can help to maintain the solubility of hydrophobic compounds in aqueous solutions. Start with low concentrations (e.g., 0.01-0.1%) and test for any interference with your assay.
- **Utilize cyclodextrins:** Cyclodextrins, such as hydroxypropyl-β-cyclodextrin (HP-β-CD), can form inclusion complexes with poorly soluble drugs, enhancing their aqueous solubility.[7][8]

Issue: Inconsistent Results in In Vitro Assays

Problem: You are observing high variability in your experimental results when using L-691,816.

Cause: This could be due to several factors related to the compound's solubility and stability.

Solutions:

- Ensure complete dissolution of the stock solution: Before each use, ensure your L-691,816 stock solution in DMSO is completely dissolved. Gentle warming and vortexing may be necessary.
- Prepare fresh dilutions: It is recommended to prepare fresh dilutions of L-691,816 in your aqueous buffer for each experiment to avoid potential degradation or precipitation over time.
- Protect from light: While not explicitly stated for L-691,816, many complex organic molecules are light-sensitive. It is good practice to protect stock solutions from light by storing them in amber vials or wrapping them in foil.

Quantitative Data Summary

Property	Value	Source
Solubility in DMSO	~10 mM	[5] [6]
IC50 (Human PMN LTB4 Synthesis)	10 nM	[1]
IC50 (Human 5-LO 5-HPETE Production)	75 nM	[1]
IC50 (Rat 5-LO 5-HPETE Production)	16 nM	[1]

Experimental Protocols

Preparation of L-691,816 Stock Solution

- Materials: L-691,816 powder, anhydrous DMSO.
- Procedure:
 - Allow the L-691,816 vial to warm to room temperature before opening.

- Weigh the desired amount of L-691,816 in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., 37°C for a short period) may aid dissolution.
- Store the stock solution at -20°C, protected from light.

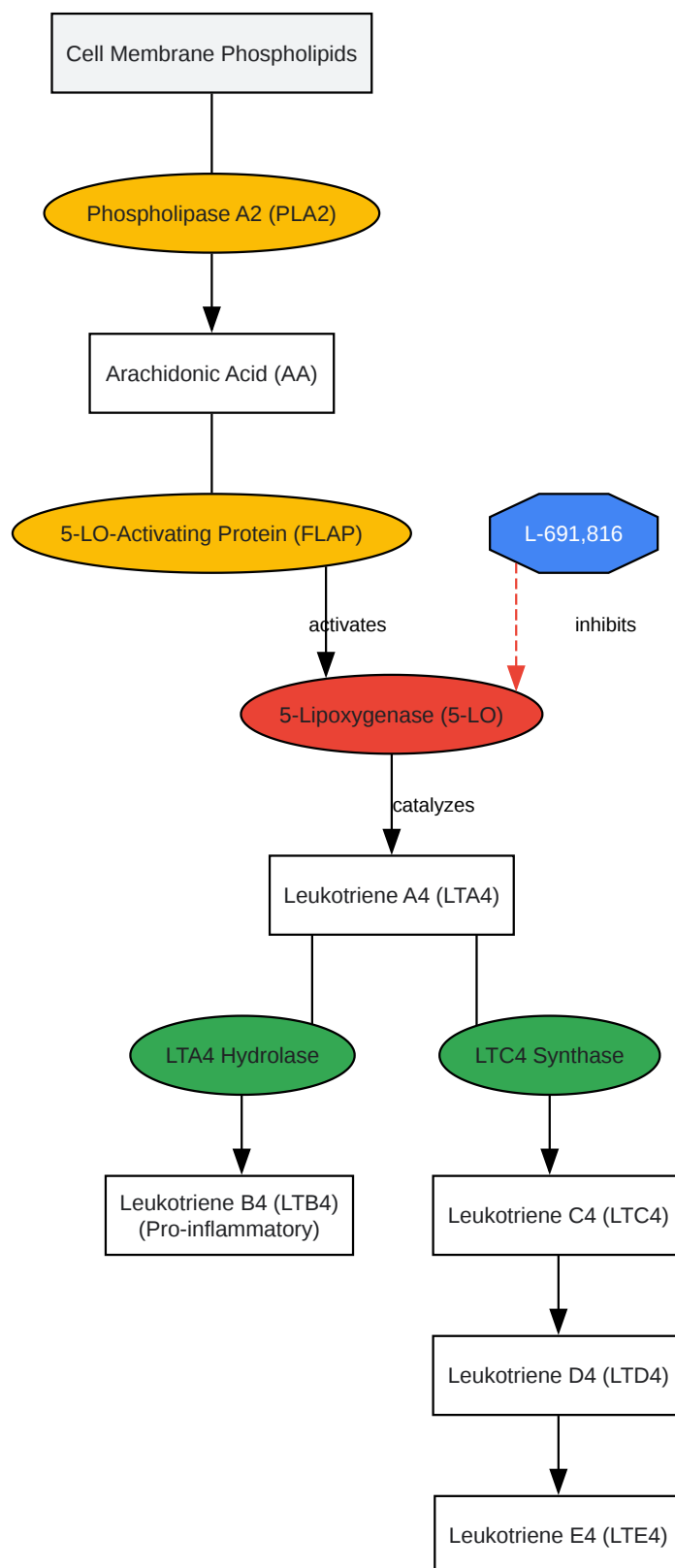
General Protocol for In Vitro 5-Lipoxygenase Inhibition Assay

This is a general protocol and should be optimized for your specific experimental setup.

- Cell Preparation: Prepare human polymorphonuclear (PMN) leukocytes or another cell type expressing 5-lipoxygenase.
- Pre-incubation with Inhibitor:
 - Prepare serial dilutions of L-691,816 from your DMSO stock solution into the appropriate assay buffer. Ensure the final DMSO concentration is consistent across all wells and does not exceed the tolerance of your cells.
 - Pre-incubate the cells with the desired concentrations of L-691,816 for a specified time (e.g., 15-30 minutes) at 37°C.
- Stimulation of 5-LO Activity:
 - Stimulate the cells with a 5-LO activator, such as calcium ionophore A23187, to induce the production of leukotrienes.
- Termination of Reaction and Analysis:
 - After a set incubation time, terminate the reaction (e.g., by adding a stop solution or placing on ice).

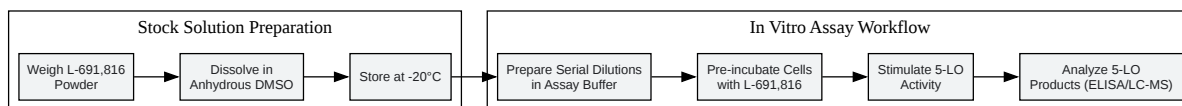
- Measure the production of 5-LO products, such as leukotriene B4 (LTB4) or 5-hydroxyeicosatetraenoic acid (5-HETE), using a suitable method like ELISA or LC-MS/MS.
- Data Analysis: Calculate the IC50 value of L-691,816 by plotting the percentage of inhibition against the log concentration of the inhibitor.

Visualizations



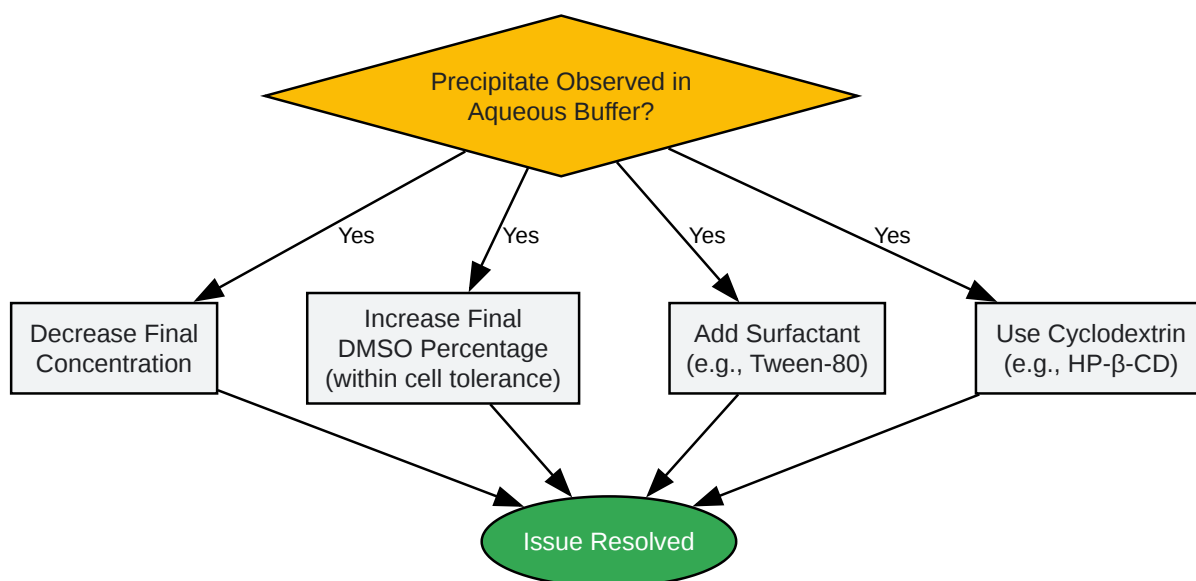
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Caption: 5-Lipoxygenase signaling pathway and the inhibitory action of L-691,816.



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Caption: Experimental workflow for using L-691,816 in in vitro assays.



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Caption: Troubleshooting logic for L-691,816 precipitation issues.

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References

- 1. Substituted thiopyrano[2,3,4-c,d]indoles as potent, selective, and orally active inhibitors of 5-lipoxygenase. Synthesis and biological evaluation of L-691,816 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Thiopyrano[2,3,4-cd]indoles as 5-lipoxygenase inhibitors: synthesis, biological profile, and resolution of 2-[2-[1-(4-chlorobenzyl)-4-methyl-6-[(5-phenylpyridin-2-yl)methoxy]-4,5-dihydro-1H-thiopyrano[2,3,4-cd]indol-2-yl]ethoxy]butanoic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 5-Lipoxygenase inhibitors: a review of recent developments and patents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Recent development of lipoxygenase inhibitors as anti-inflammatory agents - MedChemComm (RSC Publishing) [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Formulation Strategies for Poorly Soluble Drugs [worldpharmatoday.com]
- 8. Enhancing the Bioavailability of Poorly Soluble Compounds: Strategies for Formulation Optimization in Preclinical Studies - WuXi AppTec DMPK [dmpkservice.wuxiapptec.com]
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